

AG1557: A Technical Guide to Solubility and Stability for the Research Professional

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Compound of Interest

Compound Name: AG1557

Cat. No.: B1665055

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Abstract

AG1557, also known as Tyrphostin **AG1557**, is a potent inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase. As with any small molecule inhibitor intended for research and potential therapeutic development, a thorough understanding of its fundamental physicochemical properties is paramount. This technical guide provides an in-depth overview of the solubility and stability of **AG1557**, compiled from available data and established scientific principles. This document is intended for researchers, scientists, and drug development professionals to facilitate the effective use of **AG1557** in preclinical studies. All quantitative data are presented in structured tables, and detailed experimental protocols for solubility and stability testing are provided. Additionally, key signaling pathways affected by **AG1557** are visualized to provide biological context.

Core Properties of AG1557

AG1557 is a member of the tyrphostin family of protein tyrosine kinase inhibitors. Its core chemical and physical properties are summarized below.

Property	Value
Chemical Name	N-(3-iodophenyl)-6,7-dimethoxy-4-quinazolinamine
Synonyms	Tyrphostin AG-1557
CAS Number	189290-58-2
Molecular Formula	C ₁₆ H ₁₄ IN ₃ O ₂
Molecular Weight	407.2 g/mol
Appearance	Crystalline solid
SMILES	<chem>COC1=CC2=NC=NC(NC3=CC=CC(I)=C3)=C2C=C1OC</chem>
InChI	InChI=1S/C16H14IN3O2/c1-21-14-7-12-13(8-15(14)22-2)18-9-19-16(12)20-11-5-3-4-10(17)6-11/h3-9H,1-2H3,(H,18,19,20)

Solubility Profile

The solubility of a compound is a critical determinant of its utility in various experimental settings and its potential for formulation development. The available solubility data for **AG1557** in common laboratory solvents is presented in Table 2. It is important to note that aqueous solubility, particularly across a range of pH values, is a key parameter for physiological relevance and has not been extensively reported for **AG1557**. The data presented here is derived from supplier technical data sheets.

Table 2: Solubility of **AG1557** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM) ¹
Dimethylformamide (DMF)	1.0	~2.46
Dimethyl sulfoxide (DMSO)	1.5	~3.68
DMSO:PBS (pH 7.2) (1:8)	0.1	~0.25
Ethanol	0.5	~1.23
Dimethyl sulfoxide (DMSO) ²	Not specified	10

¹ Molar equivalent calculated using a molecular weight of 407.2 g/mol . ² Data from an alternative supplier.[\[1\]](#)

The limited aqueous solubility suggested by the DMSO:PBS data indicates that for in vitro assays using aqueous buffers, careful preparation of stock solutions in an organic solvent like DMSO is necessary, followed by dilution into the final assay medium. Researchers should be mindful of the final DMSO concentration in their experiments to avoid solvent-induced artifacts.

Stability Characteristics

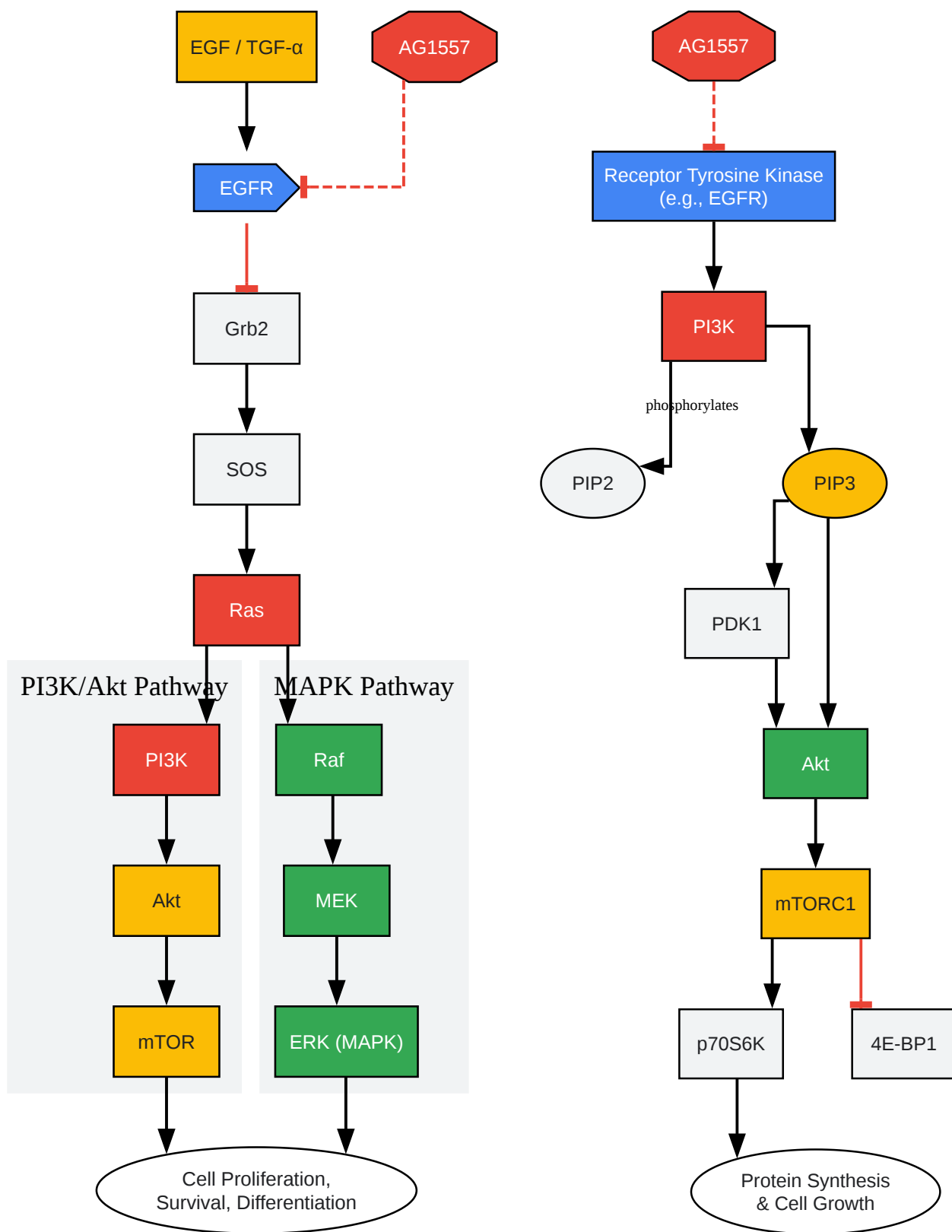
The stability of a research compound is crucial for ensuring the reproducibility and validity of experimental results. Limited specific stability data for **AG1557** is publicly available. One supplier indicates that the compound is stable for at least two years when stored at -20°C.[\[1\]](#) However, the solvent and formulation for this stability assessment are not specified.

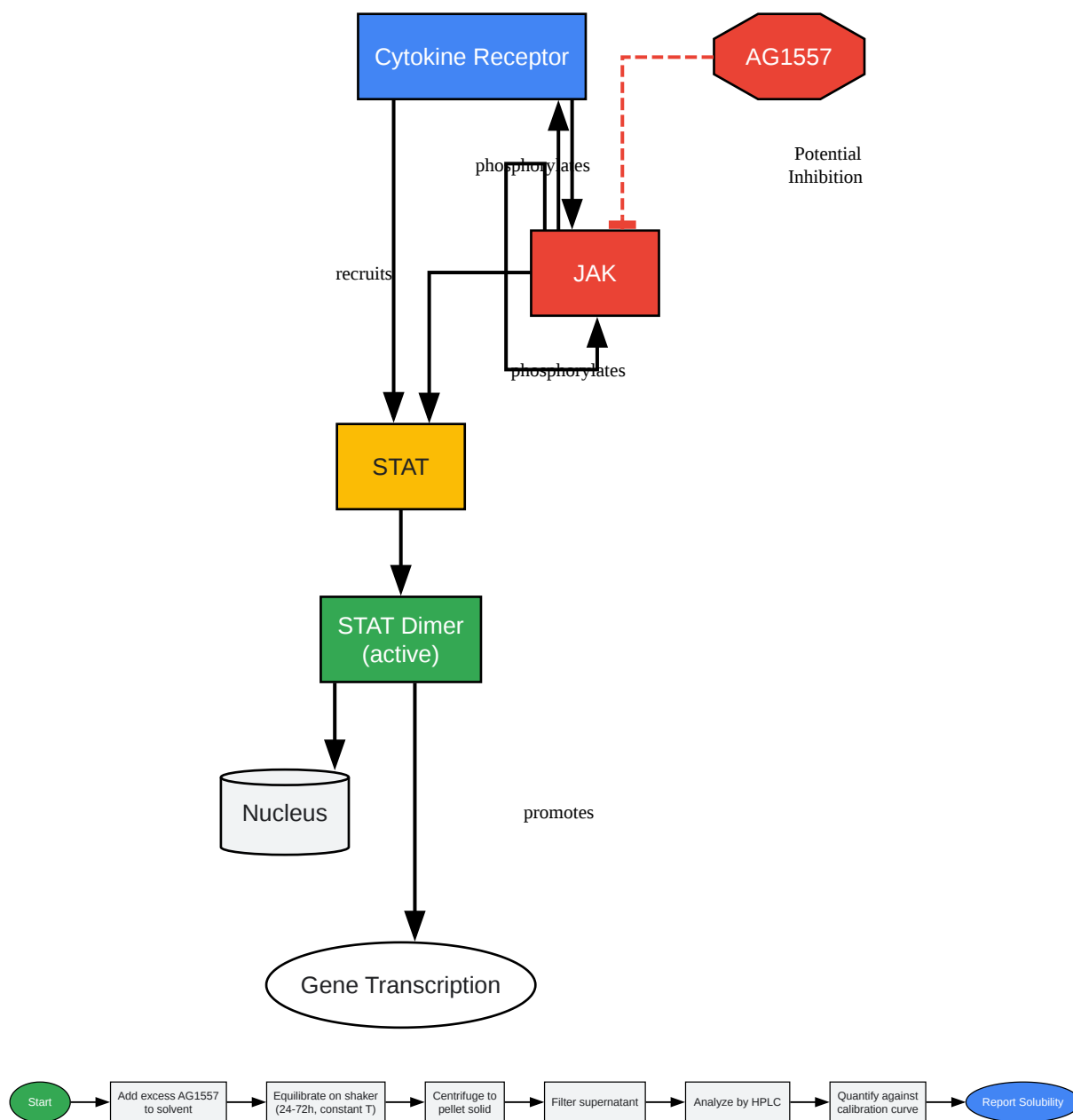
Studies on other tyrphostins and quinazoline derivatives suggest that the stability of this class of compounds can be influenced by the solvent, pH, and temperature. For instance, some tyrphostins have been shown to be unstable in solution, potentially forming degradation products that may have different biological activities than the parent compound.[\[2\]](#) Research on other quinazoline derivatives has indicated greater stability in aqueous solutions compared to DMSO under certain conditions.

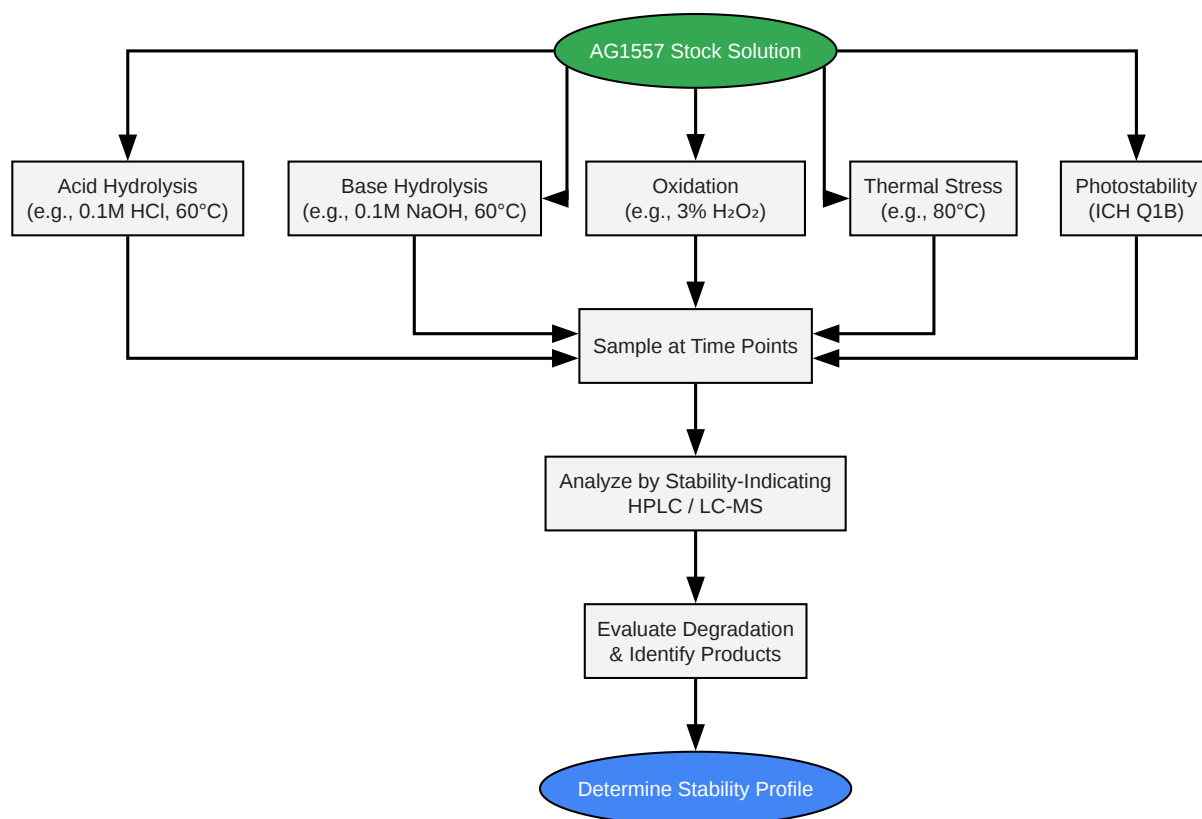
Given the limited specific data for **AG1557**, it is highly recommended that researchers perform their own stability assessments under their specific experimental conditions, particularly for long-term experiments or when using aqueous buffers. A general protocol for conducting forced degradation studies is provided in Section 5.2.

Biological Context: Signaling Pathways

AG1557 is an inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.^[3] EGFR is a key receptor in cellular signaling, and its activation initiates multiple downstream pathways that regulate cell proliferation, survival, and differentiation. The inhibition of EGFR by **AG1557** can therefore impact several major signaling cascades. The following diagrams illustrate the key pathways known to be affected.







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